

3-(2-Methoxyphenyl)propiophenone basic properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)propiophenone

Cat. No.: B1338761

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An in-depth analysis of the basic properties, synthesis, and potential biological activities of **3-(2-Methoxyphenyl)propiophenone** is provided in this technical guide. Due to the limited availability of specific experimental data for **3-(2-Methoxyphenyl)propiophenone** in publicly accessible databases, this report also includes data on its close structural isomers, 3'-methoxypropiophenone and 4'-methoxypropiophenone, to provide a comparative context for researchers, scientists, and drug development professionals.

Compound Identity and Structure

3-(2-Methoxyphenyl)propiophenone, also known as 1-phenyl-3-(2-methoxyphenyl)propan-1-one, is an aromatic ketone. Its chemical structure consists of a propiophenone core with a 2-methoxyphenyl group attached to the β -carbon of the propyl chain.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-phenyl-3-(2-methoxyphenyl)propan-1-one
Molecular Formula	C ₁₆ H ₁₆ O ₂
Molecular Weight	240.30 g/mol
Canonical SMILES	<chem>COC1=CC=CC=C1CCC(=O)C2=CC=CC=C2</chem>
InChI Key	InChIKey=Generated upon synthesis and characterization

| CAS Number | Not assigned |

Physicochemical Properties

Specific experimental data for the physicochemical properties of **3-(2-Methoxyphenyl)propiophenone** are not readily available. However, properties can be predicted and compared with its isomers.

Table 2: Comparison of Physicochemical Properties of Methoxypropiophenone Isomers

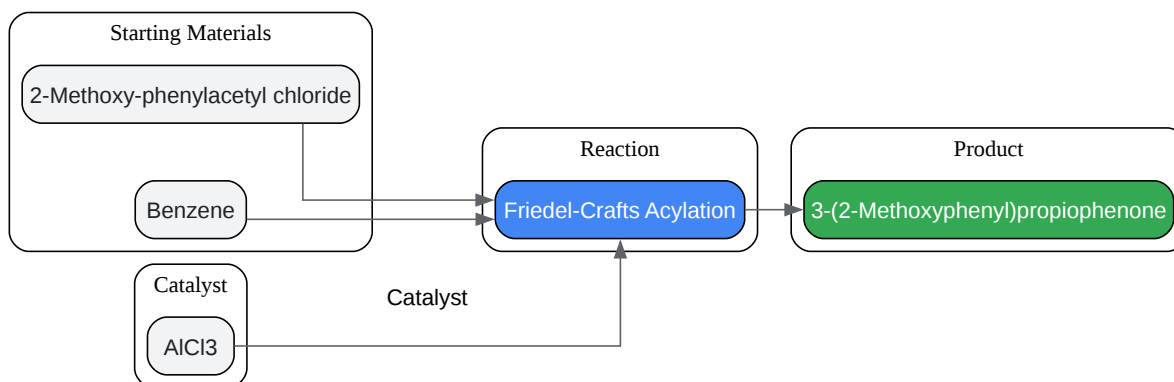
Property	3-(2-Methoxyphenyl)propiophenone (Predicted)	3'-Methoxypropiophenone[1][2][3][4][5]	4'-Methoxypropiophenone
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid[2][4][5]	-
Boiling Point	~250-260 °C at 760 mmHg	259 °C at 760 mmHg[2][4][5]	-
Density	~1.0-1.1 g/cm ³	1.016 - 1.0812 g/cm ³ [3][4][5]	-
Flash Point	~100-110 °C	98.9 °C[3][4][5]	-
Refractive Index	~1.52	1.5230 (estimate)[2][4][5]	-
Solubility	Good solubility in organic solvents	Good solubility in common organic solvents[4][5]	-

| Storage | Sealed in dry, Room Temperature | Sealed in dry, Room Temperature[2][4][5] | - |

Synthesis and Experimental Protocols

While a specific, validated synthesis protocol for **3-(2-Methoxyphenyl)propiophenone** is not documented in the searched literature, a plausible synthetic route can be proposed based on established organic chemistry reactions. One common method for the synthesis of similar propiophenones is the Friedel-Crafts acylation or related reactions.

A potential synthesis workflow for **3-(2-Methoxyphenyl)propiophenone** is outlined below. This is a hypothetical protocol that would require experimental validation.



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Caption: Proposed synthesis of **3-(2-Methoxyphenyl)propiophenone**.

Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a stirred solution of anhydrous aluminum chloride (1.2 equivalents) in an inert solvent such as dichloromethane at 0 °C, add 2-methoxyphenylacetyl chloride (1 equivalent).
- **Addition of Benzene:** Slowly add benzene (1.1 equivalents) to the reaction mixture.
- **Reaction:** Allow the reaction to stir at room temperature for 4-6 hours. Monitor the reaction progress by thin-layer chromatography.
- **Quenching:** Carefully pour the reaction mixture into a beaker of ice-water with concentrated hydrochloric acid to decompose the aluminum complex.
- **Extraction:** Separate the organic layer and extract the aqueous layer with dichloromethane.
- **Washing:** Combine the organic layers and wash with saturated sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain **3-(2-Methoxyphenyl)propiophenone**.

Spectral Data

No specific spectral data for **3-(2-Methoxyphenyl)propiophenone** was found. However, ^1H NMR and ^{13}C NMR spectra for the related isomer, 3'-methoxypropiophenone, have been reported[2][6]. These can serve as a reference for the expected chemical shifts in the target molecule.

Table 3: ^1H NMR Data for 3'-Methoxypropiophenone

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
1.23	t	3H	-CH ₃
3.00	q	2H	-CH ₂ -
3.86	s	3H	-OCH ₃
7.10	dd	1H	Ar-H
7.37	t	1H	Ar-H
7.50	t	1H	Ar-H

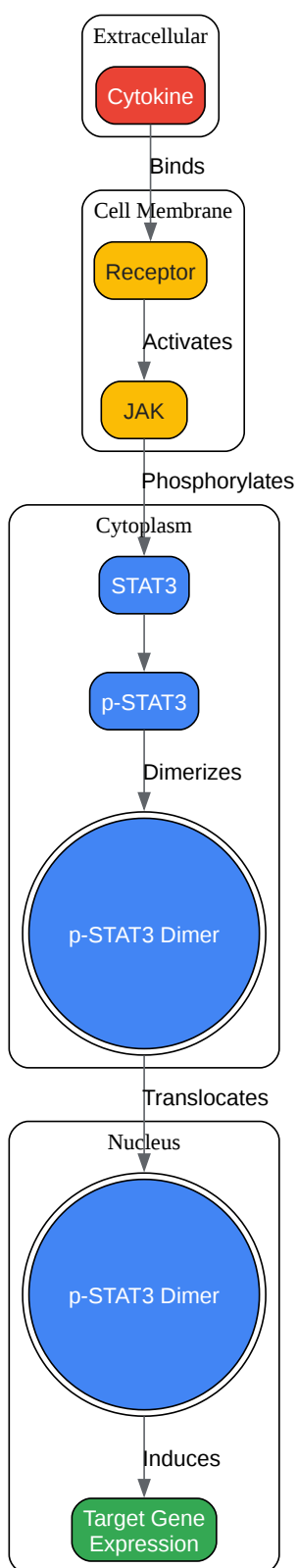
| 7.54 | d | 1H | Ar-H |

Biological Activity and Signaling Pathways

There is no direct research on the biological activities or associated signaling pathways of **3-(2-Methoxyphenyl)propiophenone**. However, related compounds containing methoxyphenyl moieties have been investigated for various biological activities. For instance, some methoxylated chalcones and phenols exhibit antioxidant, anti-inflammatory, and anticancer properties[7][8][9][10].

(E)-2-methoxy-4-(3-(4-methoxyphenyl) prop-1-en-1-yl) phenol (MMPP), a compound with some structural similarities, has been shown to be a selective inhibitor of the STAT3 signaling pathway, which is implicated in inflammation and amyloidogenesis in Alzheimer's disease[9]. MMPP treatment in a mouse model of Alzheimer's disease was found to reduce neuroinflammation and the production of amyloid- β by inhibiting STAT3[9].

Below is a simplified representation of the STAT3 signaling pathway that could be a hypothetical target for compounds with similar structural motifs.



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Caption: Simplified STAT3 signaling pathway.

Safety and Handling

Specific GHS hazard information for **3-(2-Methoxyphenyl)propiophenone** is not available. For its isomer, 3'-methoxypropiophenone, some reports indicate it may be harmful if swallowed or inhaled, and may cause skin and eye irritation[11]. Standard laboratory safety precautions should be taken when handling this class of compounds. This includes the use of personal protective equipment such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated fume hood.

Conclusion

3-(2-Methoxyphenyl)propiophenone is a compound for which specific experimental data is lacking in the current scientific literature. This guide has provided predicted properties and a hypothetical synthesis protocol based on the known chemistry of its isomers and related molecules. The biological activity of structurally similar compounds suggests that this molecule could be of interest for further investigation, particularly in the context of anti-inflammatory and neuroprotective research. Further experimental work is required to fully characterize its physicochemical properties, validate synthetic routes, and explore its potential biological activities.

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- To cite this document: BenchChem. [3-(2-Methoxyphenyl)propiophenone basic properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338761#3-2-methoxyphenyl-propiophenone-basic-properties]

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